

2,5-Dichloro-3-nitrobenzoic acid MSDS and personal protective equipment

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,5-Dichloro-3-nitrobenzoic acid

Cat. No.: B1293580

[Get Quote](#)

Technical Support Center: 2,5-Dichloro-3-nitrobenzoic acid

This technical support center provides essential safety information, troubleshooting guides, and frequently asked questions for researchers, scientists, and drug development professionals working with **2,5-Dichloro-3-nitrobenzoic acid**.

I. Material Safety Data Sheet (MSDS) Summary

Below is a summary of the key safety data for **2,5-Dichloro-3-nitrobenzoic acid**.

Property	Value	Reference
Chemical Formula	C ₇ H ₃ Cl ₂ NO ₄	[1][2]
Molecular Weight	236.01 g/mol	[1][2]
CAS Number	88-86-8	[1][2]
Appearance	Colorless crystals	[3]
Melting Point	216-220 °C (lit.)	[4]
Signal Word	Warning	[1][5]
Hazard Statements	H315: Causes skin irritation	[1]
H319: Causes serious eye irritation	[1]	
H335: May cause respiratory irritation	[1]	
H317: May cause an allergic skin reaction		
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapours/spray.	[1]
P280: Wear protective gloves/eye protection/ face protection.		
P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1]	

II. Personal Protective Equipment (PPE)

A comprehensive guide to the necessary personal protective equipment when handling **2,5-Dichloro-3-nitrobenzoic acid**.

PPE Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or glasses as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5][6]	To prevent eye irritation or serious eye damage from splashes or dust.[1][7]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[5][6] Handle with gloves that have been inspected prior to use.[1]	To prevent skin irritation or allergic reactions upon contact.[1]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[6] For nuisance exposures, use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.[1]	To prevent respiratory tract irritation from inhaling dust.[1]

III. Troubleshooting and FAQs

A question-and-answer guide to address common issues and questions that may arise during experiments involving **2,5-Dichloro-3-nitrobenzoic acid**.

Q1: I've accidentally spilled a small amount of **2,5-Dichloro-3-nitrobenzoic acid** powder on the lab bench. What is the correct cleanup procedure?

A1: For small spills, you should:

- Ensure you are wearing the appropriate PPE (gloves, lab coat, and eye protection).
- Avoid generating dust.[1]
- Gently sweep or vacuum the material and place it into a suitable, closed container for disposal.[1]
- Clean the spill area with soap and water.
- Dispose of the contaminated cleaning materials and the collected chemical waste according to your institution's guidelines.

Q2: What should I do if I get **2,5-Dichloro-3-nitrobenzoic acid** on my skin or in my eyes?

A2:

- Skin Contact: Immediately wash the affected area with plenty of soap and water.[5][7] Remove any contaminated clothing.[7] If skin irritation occurs, seek medical advice.[5][7]
- Eye Contact: Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids.[5][7] Remove contact lenses if present and easy to do.[1] Continue rinsing and seek immediate medical attention.[5][7]

Q3: Can I store **2,5-Dichloro-3-nitrobenzoic acid** on an open bench?

A3: No. It should be stored in a tightly closed container in a cool, dry, and well-ventilated place.
[6][8]

Q4: What are the primary hazards I should be aware of when working with this compound?

A4: The primary hazards are:

- Skin irritation.[1]
- Serious eye irritation.[1]
- Respiratory tract irritation upon inhalation of dust.[1]

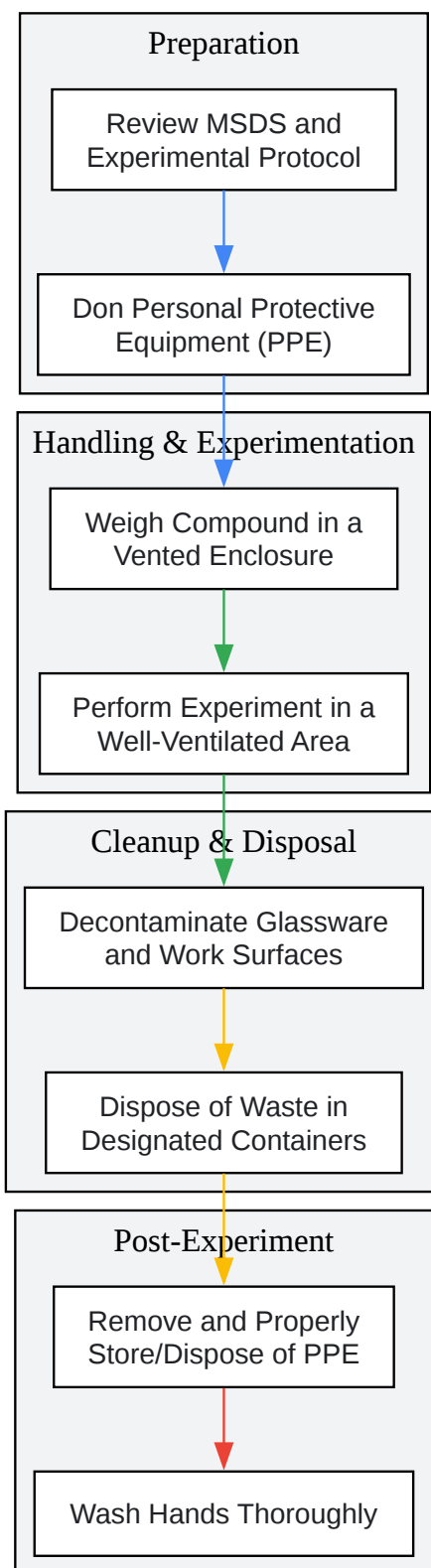
- May cause an allergic skin reaction.

Q5: How should I dispose of waste **2,5-Dichloro-3-nitrobenzoic acid** and its containers?

A5: Waste material must be disposed of in accordance with national and local regulations. It is recommended to contact a licensed professional waste disposal service.^[1] Do not mix with other waste. Handle uncleaned containers as you would the product itself.

IV. Experimental Workflow Visualization

The following diagram illustrates the standard workflow for the safe handling of **2,5-Dichloro-3-nitrobenzoic acid** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Safe handling workflow for **2,5-Dichloro-3-nitrobenzoic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. capotchem.cn [capotchem.cn]
- 2. scbt.com [scbt.com]
- 3. prepchem.com [prepchem.com]
- 4. 2,5-Dichloro-3-nitrobenzoic acid | 88-86-8 [chemicalbook.com]
- 5. fishersci.com [fishersci.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. fishersci.com [fishersci.com]
- 8. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [2,5-Dichloro-3-nitrobenzoic acid MSDS and personal protective equipment]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293580#2-5-dichloro-3-nitrobenzoic-acid-msds-and-personal-protective-equipment]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com